

Quantitative Data Summary of PqsR-IN-3

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Compound Focus: PqsR-IN-3

Cat. No.: S12863442

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The table below summarizes the core bioactivity and physicochemical properties of **PqsR-IN-3** as reported in the literature [1].

Property	Value / Description
Bioactivity & Target	Selective PqsR (pqs system) inhibitor; inhibits virulence factor pyocyanin [1].
IC ₅₀ (Pqs system)	3.7 μM [1]
IC ₅₀ (Pyocyanin)	2.7 μM [1]
Synergistic Effects	Observed with antibiotics Ciprofloxacin and Tobramycin [1].
Molecular Formula	C ₂₃ H ₂₃ N ₅ O ₃ [1]
Molar Mass	417.46 g/mol [1]

Experimental Findings & Context

- Key Findings:** **PqsR-IN-3** was identified as a selective inhibitor of the PqsR receptor in *Pseudomonas aeruginosa*. It demonstrated potency in the low micromolar range for inhibiting the Pqs system and the production of the virulence factor **pyocyanin**. The study also highlighted its ability to **inhibit bacterial biofilm synthesis** and its **synergistic effects** with conventional antibiotics, suggesting its potential as an anti-virulence agent [1].

- **Experimental Method Cited:** The referenced study used a **bioluminescent reporter strain** fused to a PqsR-controlled promoter to screen for inhibitors. The identified compounds, including **PqsR-IN-3**, were docked into the autoinducer binding site of the PqsR crystal structure, indicating a **competitive inhibition mechanism** [2].

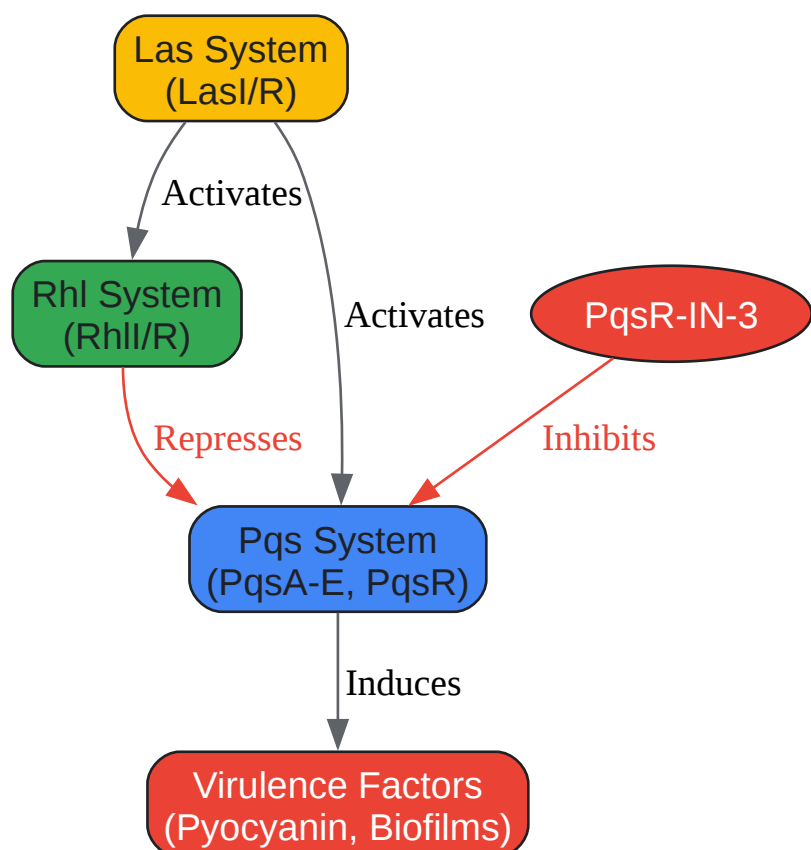
Guide for Experimental Protocol Design

Since detailed, step-by-step laboratory protocols for **PqsR-IN-3** are not available in the search results, the following guidance can help you design experiments based on standard methods in the field.

- **Reporter Assay for IC₅₀ Determination:** You can adapt the method from the primary research. This involves constructing a *P. aeruginosa* strain with a bioluminescent (e.g., luxCDABE) or fluorescent (e.g., GFP) reporter gene under the control of a PqsR-dependent promoter (e.g., the pqsA promoter). Treat the reporter strain with serial dilutions of **PqsR-IN-3** and measure the reduction in luminescence/fluorescence to calculate the IC₅₀ [2].
- **Pyocyanin Quantification Assay:** The inhibitory effect on pyocyanin production is a key metric. Culture *P. aeruginosa* in the presence of sub-inhibitory concentrations of **PqsR-IN-3**. Extract pyocyanin from the culture supernatant with chloroform and then re-extract into HCl. Measure the absorbance at 520 nm and calculate the concentration using the molar extinction coefficient [1].
- **Biofilm Inhibition Assay:** To assess biofilm formation, use a standard crystal violet (CV) staining assay. Grow *P. aeruginosa* in a microtiter plate with **PqsR-IN-3**. After incubation, stain the adhered biofilm with CV, solubilize the dye with ethanol or acetic acid, and measure the absorbance at 595 nm [1].
- **Synergy Checkerboard Assay:** To evaluate synergy with antibiotics, perform a checkerboard microdilution assay. Combine serial dilutions of **PqsR-IN-3** with serial dilutions of an antibiotic (e.g., Ciprofloxacin) in a plate. Inoculate with *P. aeruginosa* and determine the Fractional Inhibitory Concentration (FIC) index after incubation [1].

Mechanism of Action within the PQS Quorum Sensing Pathway

The following diagram illustrates the regulatory hierarchy of the *P. aeruginosa* quorum sensing system and the point of inhibition for **PqsR-IN-3**, based on the pathway described in the search results [3] [4].



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Diagram 1: **PqsR-IN-3** inhibits the Pqs system, a key regulator of virulence [3] [4].

Insights for Further Research

The discovery of **PqsR-IN-3** fits into a broader research trend targeting quorum sensing to combat antibiotic-resistant pathogens like *P. aeruginosa*.

- **Therapeutic Potential:** Targeting the PqsR receptor is considered a promising anti-virulence strategy. It aims to disarm the bacteria rather than kill it, potentially reducing selective pressure for resistance [3] [2].
- **Chemical Space:** The search for PqsR inhibitors has expanded to diverse sources. A recent virtual screening study of over 37,000 Marine Natural Products (MNPs) identified several promising candidates (e.g., CMNPD14329, MNPD13399) with high binding affinity for PqsR, highlighting the potential for discovering novel scaffolds beyond synthetic compounds like **PqsR-IN-3** [3].

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